

Anthracene-D10: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: Anthracene-D10

Cat. No.: B048595

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **Anthracene-D10**. The information is compiled to ensure the safe use of this compound in research and development settings.

Chemical and Physical Properties

Anthracene-D10 is a deuterated form of anthracene, a polycyclic aromatic hydrocarbon (PAH). [1] It is a beige-yellow solid and is sensitive to light. [2] The substitution of hydrogen with deuterium atoms can alter the metabolic stability of the molecule, a principle utilized in drug development. [3] [4]

Table 1: Physical and Chemical Properties of **Anthracene-D10**

Property	Value	References
Chemical Formula	C ₁₄ D ₁₀	[5][6]
Molecular Weight	188.29 g/mol	[1][5][7][8][9]
CAS Number	1719-06-8	[1][5][6][7][9][10]
Appearance	Beige-yellow solid	[2]
Melting Point	210-215 °C	[7][10]
Boiling Point	340 °C	[7][10]
Flash Point	121 °C (249.8 °F) - closed cup	[2][7]
Solubility	Insoluble in water	[11]
Isotopic Purity	≥98 atom % D	[7]

Hazard Identification and Classification

Anthracene-D10 is classified as a hazardous substance. It is crucial to understand its potential health and environmental effects.

Table 2: GHS Hazard Classification for **Anthracene-D10**

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Eye Irritation (Category 2)	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07	Warning
Hazardous to the aquatic environment, acute hazard (Category 1)	H400: Very toxic to aquatic life	GHS09	Warning
Hazardous to the aquatic environment, long-term hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects	GHS09	Warning

References:[5][7][8][11][12][13][14]

Potential Health Effects:[2]

- Eye: Causes serious eye irritation.[5][8][12]
- Skin: Causes skin irritation.[5][8][12] Contact may lead to a phototoxic and photoallergic response, characterized by swelling and blistering.[2]
- Ingestion: May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[2]
- Inhalation: May cause respiratory tract irritation.[2][5][12]
- Chronic: Prolonged or repeated skin contact, especially with UV light exposure, can cause dermatitis and photosensitization.[2] There is some concern that this material can cause

cancer or mutations, but there is not enough data to make an assessment.^[11]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling **Anthracene-D10**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.

Caption: Required Personal Protective Equipment Workflow.

Handling and Storage Protocol

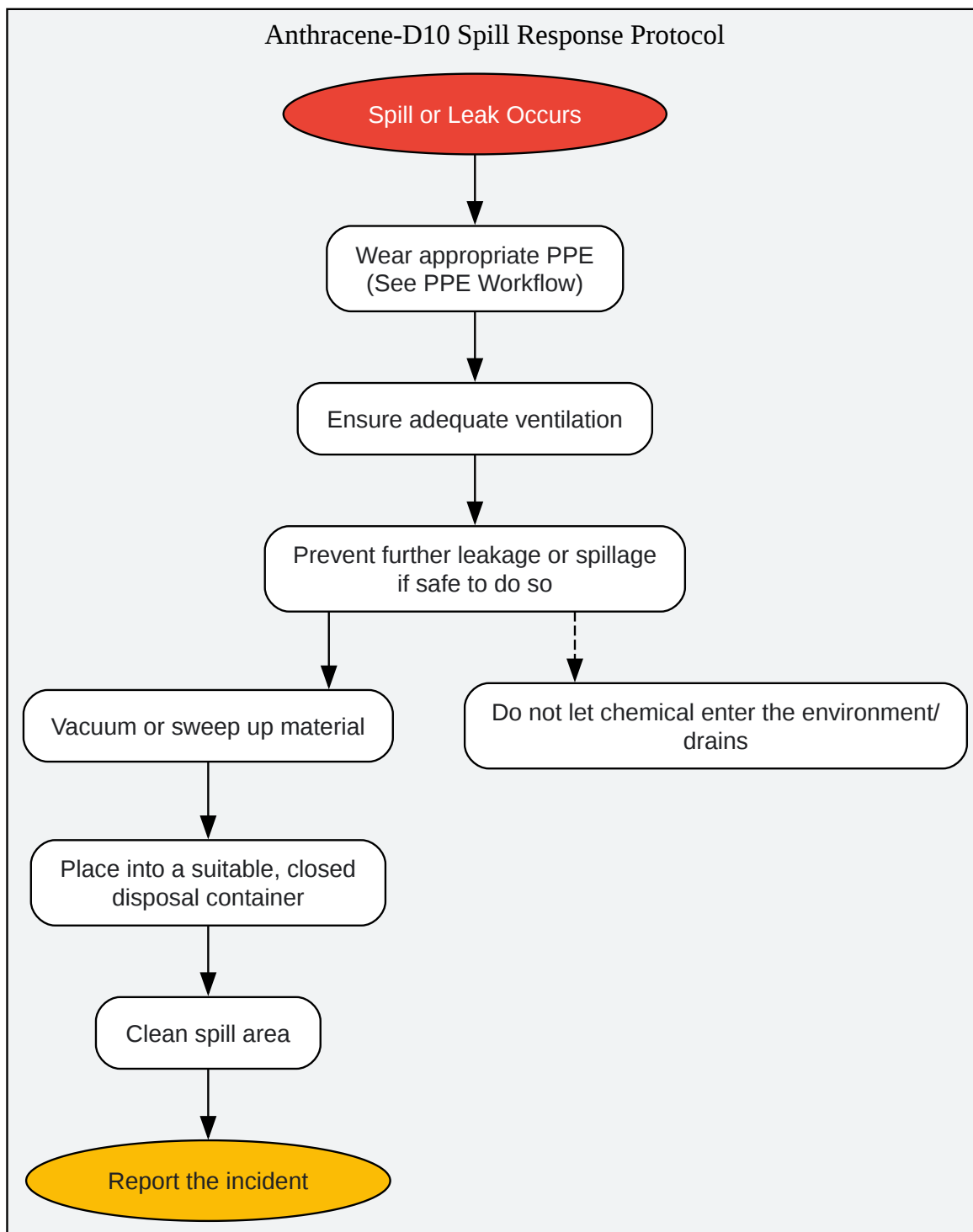
Proper handling and storage are critical to maintain the integrity of the compound and ensure safety.

- Handling:
 - Wash hands thoroughly after handling and before eating.^[2]
 - Avoid contact with eyes, skin, and clothing.^{[2][5]}
 - Minimize dust generation and accumulation.^[2]
 - Use in a well-ventilated area.^{[2][11]} Provide appropriate exhaust ventilation where dust is formed.^{[5][12]}
 - Keep the container tightly closed when not in use.^[2]
- Storage:
 - Store in a cool, dry, well-ventilated area.^[2]
 - Keep away from incompatible substances such as strong oxidizing agents.^[2]
 - Store protected from light and moisture.^{[1][2][12]}

- Keep the container tightly closed.[[11](#)]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate exposure and environmental contamination.



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Caption: Protocol for Accidental Release or Spill.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

Table 3: First-Aid Procedures for **Anthracene-D10** Exposure

Exposure Route	First-Aid Procedure	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical aid.	[2] [5] [11] [13]
Skin Contact	Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical aid if irritation develops and persists. Wash clothing before reuse.	[2] [11] [12]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[2] [5] [11] [12]
Ingestion	Do NOT induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical aid.	[2] [5] [12]

Fire-Fighting Measures

While not highly flammable, **Anthracene-D10** can burn.

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Fire-Fighting Instructions: As in any fire, wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[\[2\]](#)
During a fire, irritating and highly toxic gases may be generated.[\[2\]](#)
- Unusual Fire and Explosion Hazards: In sufficient quantity and reduced particle size, this material is capable of creating a dust explosion.[\[2\]](#)[\[11\]](#)

Toxicological and Ecological Information

Table 4: Toxicological and Ecotoxicity Data

Data Point	Value/Information	References
Acute Toxicity (Oral, mouse)	LD50 = 4900 mg/kg (for non-deuterated Anthracene)	[2]
Carcinogenicity	Not classifiable as to its carcinogenicity (IARC, ACGIH, NTP, or EPA). [12] However, it is listed under "Coal tar pitches" which are considered known carcinogens by NTP and Group 1 carcinogens by IARC. [2]	
Ecotoxicity	Very toxic to aquatic life with long-lasting effects. [5] [11] [12] Do not let this chemical enter the environment. [2]	
Persistence and Degradability	Considered to be persistent, bioaccumulative, and toxic. [2]	

Disposal Considerations

Dispose of this material in accordance with all applicable federal, state, and local environmental regulations.[5][11] Do not allow it to enter the environment.[2]

Transportation Information

Anthracene-D10 is regulated for transport.

- UN Number: 3077
- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (**Anthracene-d10**)[5][11]
- Transport Hazard Class: 9[5][11]
- Packing Group: III[5][11]
- Environmental Hazards: Yes (Marine Pollutant)[5]

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